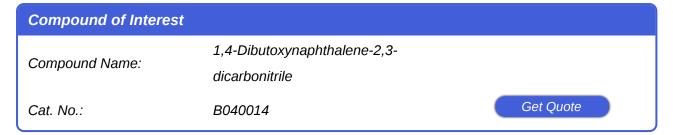




Technical Guide: Safety and Handling of 1,4-Dibutoxynaphthalene-2,3-dicarbonitrile

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the essential safety and handling protocols for **1,4-Dibutoxynaphthalene-2,3-dicarbonitrile** (CAS No. 116453-89-5). Due to the limited availability of specific safety data for this compound, this document incorporates information from structurally similar chemicals, including naphthalene derivatives and dinitriles, to establish a comprehensive safety profile and robust handling procedures.

Chemical and Physical Properties

While exhaustive experimental data for **1,4-Dibutoxynaphthalene-2,3-dicarbonitrile** is not readily available, the properties of related compounds suggest it is a solid at room temperature. The presence of the naphthalene core, dinitrile, and butoxy functional groups will govern its reactivity, solubility, and toxicological profile.



Property	Inferred Data	Source (Analogous Compounds)
CAS Number	116453-89-5	SynHet[1]
Molecular Formula	C22H22N2O2	Calculated
Appearance	Likely a solid powder or crystalline material.	Inferred from related naphthalene compounds.[2]
GHS Pictogram	GHS07 (Exclamation Mark)	SynHet[1]
Signal Word	Warning	Inferred from GHS07 pictogram.

Hazard Identification and Classification

Based on the GHS07 pictogram and data from analogous compounds, **1,4- Dibutoxynaphthalene-2,3-dicarbonitrile** should be handled as a hazardous substance. The primary hazards are likely to be:

- Skin Irritation: Similar to other naphthalene derivatives.[3][4]
- Eye Irritation: A common hazard for nitrile-containing compounds and naphthalene derivatives.[2][3][4]
- Respiratory Tract Irritation: Inhalation of dust may cause irritation.[2][3]
- Harmful if Swallowed: Oral toxicity is a potential concern.[3]

The following table summarizes the likely hazard classifications based on related compounds.



Hazard Class	GHS Category	Basis of Classification (Analogous Compounds)
Skin Irritation	Category 2	1,4-Dihydroxy-2,3- naphthalenedicarbonitrile, 2,3- Naphthalenediol[2][3][4]
Eye Irritation	Category 2A	1,4-Dihydroxy-2,3- naphthalenedicarbonitrile, 2,3- Naphthalenediol[2][3][4]
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory Irritation)	1,4-Dihydroxy-2,3- naphthalenedicarbonitrile[2]
Acute Oral Toxicity	Category 4	1,4-Dihydroxynaphthalene

Handling and Storage

Proper handling and storage procedures are critical to minimize exposure and ensure laboratory safety.

Personal Protective Equipment (PPE)

A comprehensive assessment of PPE is essential. The following table outlines the recommended PPE when handling **1,4-Dibutoxynaphthalene-2,3-dicarbonitrile**.



Protective Equipment	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber). Inspect gloves before use.	To prevent skin contact and irritation.
Eye/Face Protection	Safety glasses with side- shields or goggles. A face shield may be necessary for larger quantities.	To protect eyes from dust particles and splashes.[2]
Skin and Body Protection	Laboratory coat. For larger quantities or risk of significant exposure, consider additional protective clothing.	To prevent contamination of personal clothing and skin.
Respiratory Protection	Use in a well-ventilated area. If dust is generated, a NIOSH-approved N95 (or better) particulate respirator is recommended.	To prevent inhalation of irritating dust.[2]

Safe Handling Practices

- Work in a well-ventilated area, preferably within a chemical fume hood.[5]
- Avoid generating dust.[5]
- Wash hands thoroughly after handling.[3][6]
- Do not eat, drink, or smoke in areas where the chemical is handled.[6]
- Keep the container tightly closed when not in use.[3][4][6]

Storage

- Store in a cool, dry, and well-ventilated area.[3][4][6]
- Keep away from incompatible materials such as strong oxidizing agents.[5]



• Store locked up.[6][7]

First Aid Measures

In the event of exposure, immediate and appropriate first aid is crucial.

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention if symptoms persist.[3][6]
Skin Contact	Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. Seek medical attention if irritation develops or persists.[3][6]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[3][6]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[3][6]

Accidental Release Measures

In case of a spill, follow these procedures:

- Personal Precautions: Evacuate personnel from the area. Wear appropriate PPE as outlined in Section 3.1. Avoid breathing dust.
- Environmental Precautions: Prevent the material from entering drains or waterways.
- Methods for Cleaning Up: Carefully sweep or scoop up the spilled material and place it into a suitable, labeled container for disposal. Avoid generating dust.[5][7]



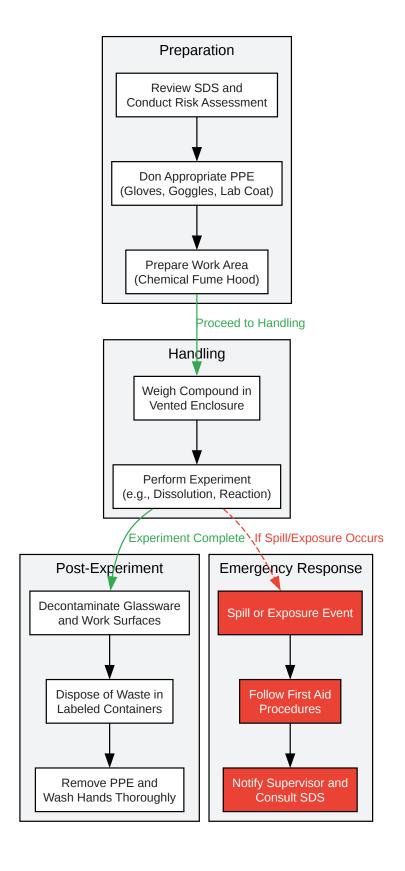
Disposal Considerations

Dispose of waste material in accordance with all applicable federal, state, and local regulations. Contact a licensed professional waste disposal service to dispose of this material.

Experimental Workflow and Safety Diagram

The following diagram illustrates a standard workflow for handling **1,4-Dibutoxynaphthalene-2,3-dicarbonitrile** in a research setting, emphasizing key safety checkpoints.





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Caption: Workflow for Safe Handling of **1,4-Dibutoxynaphthalene-2,3-dicarbonitrile**.



This guide is intended to provide a framework for the safe handling of **1,4- Dibutoxynaphthalene-2,3-dicarbonitrile**. It is imperative that all users of this compound supplement this information with their institution's specific safety protocols and conduct a

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